

Physical and chemical properties of Micranoic acid A

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Compound of Interest

Compound Name: *Micranoic acid A*

Cat. No.: B016055

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An In-depth Technical Guide to Micranoic Acid A

For Researchers, Scientists, and Drug Development Professionals

Introduction

Micranoic acid A is a naturally occurring triterpenoid that has garnered interest within the scientific community. Isolated from plants of the Schisandraceae family, this compound possesses a unique chemical structure that serves as a basis for further investigation into its potential therapeutic applications. This technical guide provides a comprehensive overview of the physical and chemical properties of **Micranoic acid A**, detailed experimental protocols for its isolation, and an exploration of its known biological activities.

Physicochemical Properties

Micranoic acid A is characterized by the following physicochemical properties:

Property	Value	Reference
Molecular Formula	C ₂₂ H ₃₂ O ₃	[1]
Molecular Weight	344.49 g/mol	[1]
Appearance	Colorless prisms	[1]
Melting Point	87-88 °C	
Boiling Point (Predicted)	483.3 ± 45.0 °C	
Density (Predicted)	1.09 ± 0.1 g/cm ³	

Spectroscopic Data

The structural elucidation of **Micranoic acid A** has been achieved through various spectroscopic techniques. The key data are summarized below.

Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HRESIMS) has been instrumental in determining the molecular formula of **Micranoic acid A**.

Ion	Calculated m/z	Found m/z
[M+Na] ⁺	367.220	367.2200

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy has been pivotal in defining the carbon skeleton and stereochemistry of **Micranoic acid A**. The ¹H and ¹³C NMR data, recorded in CDCl₃, are presented below.

¹H NMR Data (CDCl₃)

Position	δ (ppm)	Multiplicity	J (Hz)
2	2.45	m	
6	2.10	m	
7	5.40	t	3.5
11	1.95	m	
12	2.05	m	
15	1.80	m	
16	2.30	m	
21	1.05	s	
22	1.60	s	
23	1.68	s	
28	0.92	s	
29	0.88	s	

| 30 | 0.95 | s | |

¹³C NMR Data (CDCl₃)

Position	δ (ppm)
1	35.5
2	34.2
3	218.2
4	47.8
5	51.5
6	24.5
7	120.8
8	145.5
9	50.5
10	37.0
11	21.0
12	26.8
13	45.6
14	50.8
15	30.5
16	28.2
17	50.2
21	18.2
22	21.5
23	25.0
28	28.0
29	16.5

| 30 | 15.8 |

Infrared Spectroscopy

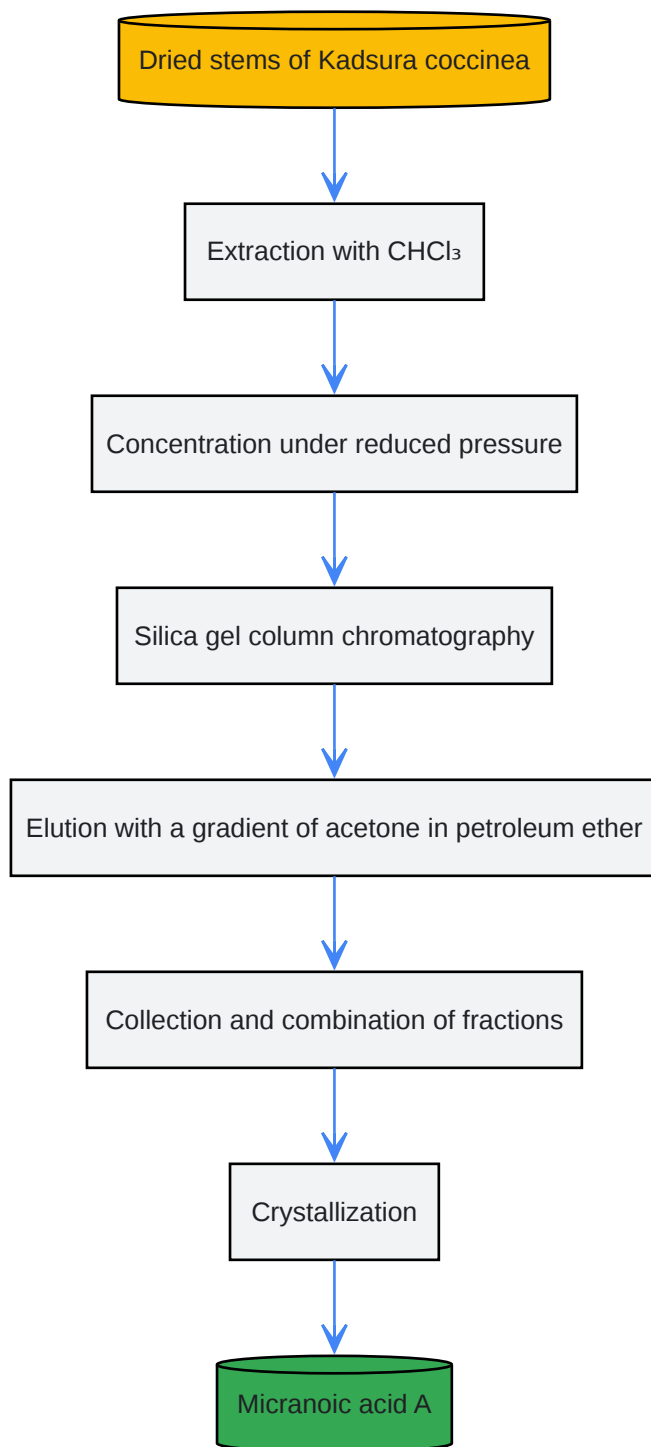
Infrared (IR) spectroscopy provides information about the functional groups present in **Micranoic acid A**.

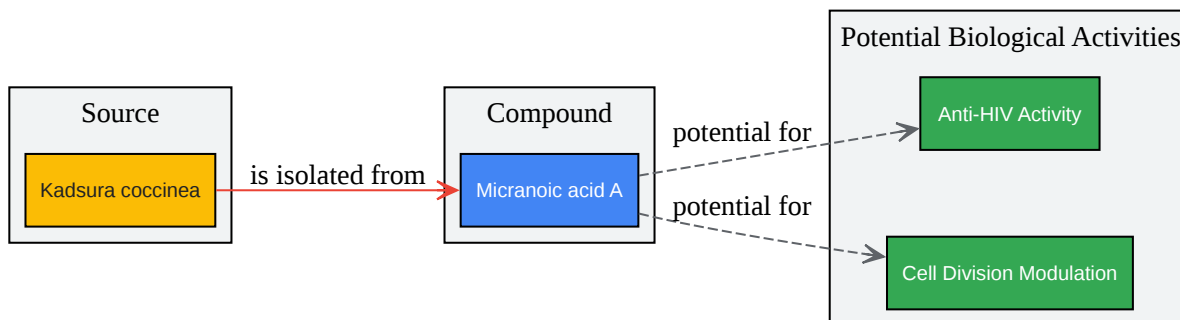
Wavenumber (cm ⁻¹)	Interpretation
3400-2500 (broad)	O-H stretch (carboxylic acid)
1710	C=O stretch (carboxylic acid)
1695	C=O stretch (ketone)

Experimental Protocols

Isolation of Micranoic Acid A from Kadsura coccinea

The following protocol outlines the extraction and isolation of **Micranoic acid A** from the dried stems of Kadsura coccinea.[\[1\]](#)





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References

- 1. acgpubs.org [acgpubs.org]
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